

An In-depth Technical Guide to 2-Hydroxy-3,6-dimethylbenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-3,6-dimethylbenzaldehyde

Cat. No.: B112057

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This guide provides a comprehensive technical overview of **2-Hydroxy-3,6-dimethylbenzaldehyde** (CAS No. 1666-04-2), a substituted aromatic aldehyde of significant interest to researchers and professionals in organic synthesis and drug development. This document delves into its synthesis, physicochemical and spectroscopic properties, and its applications as a versatile chemical intermediate.

Introduction: A Versatile Building Block

2-Hydroxy-3,6-dimethylbenzaldehyde, also known as 3,6-dimethylsalicylaldehyde, is a bifunctional organic compound featuring a hydroxyl group and an aldehyde group ortho to each other on a dimethylated benzene ring. This specific arrangement of functional groups imparts a unique reactivity profile, making it a valuable precursor for the synthesis of more complex molecules, particularly in the realm of medicinal chemistry. The presence of the aldehyde allows for the formation of Schiff bases, while the phenolic hydroxyl group can be engaged in various etherification and esterification reactions. The methyl groups also influence the molecule's steric and electronic properties, which can be strategically exploited in targeted synthesis.

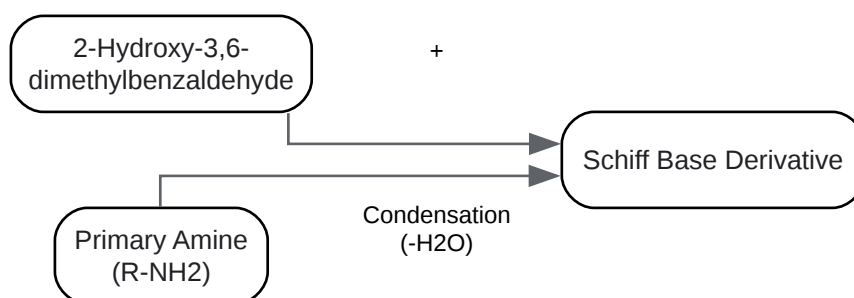
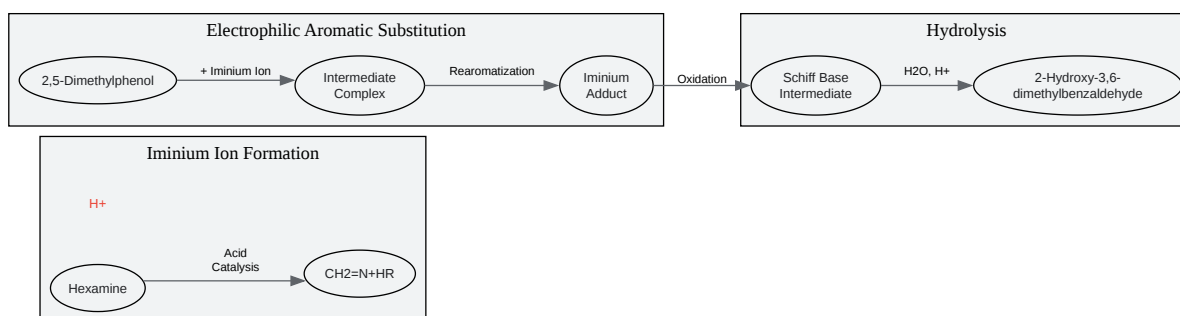
Synthesis of 2-Hydroxy-3,6-dimethylbenzaldehyde

The most common and regioselective method for the synthesis of **2-Hydroxy-3,6-dimethylbenzaldehyde** is the Duff reaction, a formylation reaction that utilizes hexamine as

the formyl source for electron-rich aromatic compounds like phenols.[1][2] The reaction proceeds via an electrophilic aromatic substitution mechanism.

The Duff Reaction: Mechanism and Rationale

The Duff reaction is particularly well-suited for the ortho-formylation of phenols due to the directing effect of the hydroxyl group. The reaction mechanism involves the in-situ generation of an electrophilic iminium ion from hexamine in an acidic medium. This electrophile then attacks the electron-rich phenol ring, preferentially at the ortho position, which is activated by the hydroxyl group. A subsequent series of steps, including hydrolysis, leads to the formation of the aldehyde.[1]



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Sources

- 1. Duff reaction - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
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